

In-depth Technical Guide to Virapinib: A Novel Broad-Spectrum Antiviral Agent

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Virapinib is a novel small molecule antiviral agent that has demonstrated potent broad-spectrum activity against a range of enveloped viruses. Its unique mechanism of action, the inhibition of viral entry via macropinocytosis, presents a promising new therapeutic strategy for combating viral infections. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activity of **Virapinib**. Detailed experimental protocols for key assays and a summary of its antiviral efficacy are presented to support further research and development efforts.

Chemical Structure and Properties

Virapinib is a complex heterocyclic molecule. Its chemical identity and fundamental properties are summarized below.

Table 1: Chemical and Physical Properties of Virapinib



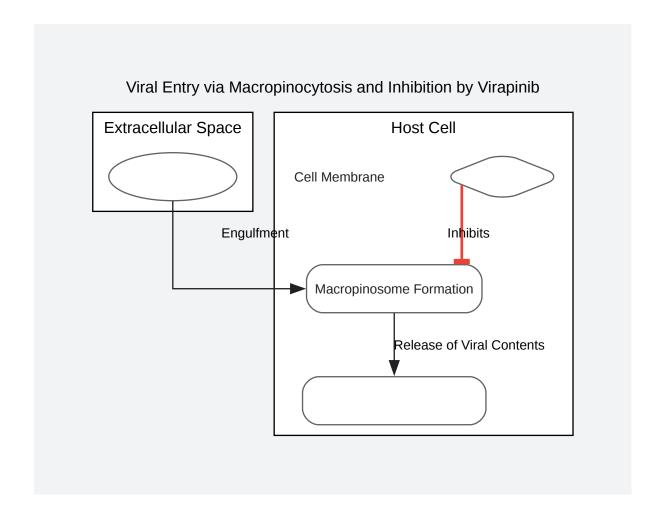
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SMILES	CC1CCN(CC1)C2=CC=C(C=C 2)C(=O)N3CCC(C3)C4=NC5= C(CCN(C5)C)C(=N4)NC	[1]
Chemical Formula	C26H36N6O	[1]
Molar Mass	448.615 g·mol−1	[1]
CAS Number	1794091-10-3	[1]
Appearance	Solid	[2]
Solubility	Soluble in DMSO	[2]

Mechanism of Action: Inhibition of Macropinocytosis

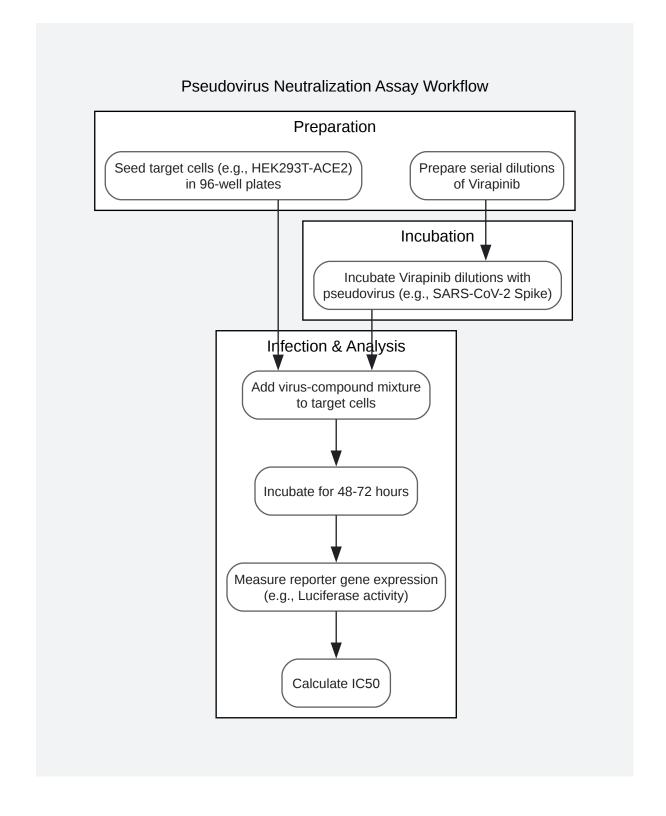
Virapinib exerts its antiviral effect by inhibiting macropinocytosis, a cellular process of non-specific bulk fluid and solute uptake from the extracellular environment.[3][4][5][6] Several viruses exploit this pathway to gain entry into host cells.[3][4][5][6] By blocking this portal of entry, **Virapinib** effectively prevents viral infection at an early stage.

The following diagram illustrates the proposed mechanism of **Virapinib**'s action:

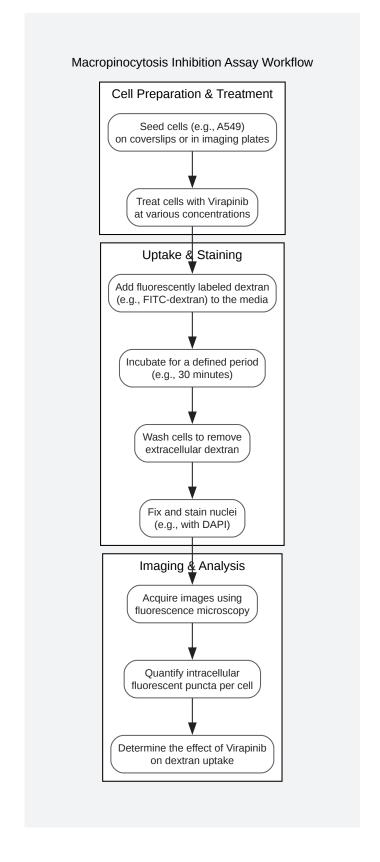












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